

# Protoescigenin 21-Tiglate: A Comprehensive Technical Guide to Natural Sources and Isolation

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## Compound of Interest

Compound Name: *Protoescigenin 21-tiglate*

Cat. No.: *B15594763*

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This technical guide provides an in-depth overview of the natural sources and isolation methodologies for **Protoescigenin 21-tiglate**, a significant triterpenoid saponin aglycone. The document details the primary plant sources, outlines comprehensive experimental protocols for its extraction and purification, and presents key data in a structured format for ease of comparison.

## Natural Sources of Protoescigenin 21-Tiglate

**Protoescigenin 21-tiglate** and its glycosidic forms are predominantly found in the seeds of various species of the *Aesculus* (Horse Chestnut) genus, within the Sapindaceae family. While direct isolation of the aglycone is challenging due to its typical occurrence as a saponin, the seeds of these plants are the primary starting material for its procurement.

The most notable source is *Aesculus chinensis* (Chinese Horse Chestnut), from which glycosides of 21-O-tigloylprotoaescigenin have been directly isolated. The closely related and more widely known *Aesculus hippocastanum* (Common Horse Chestnut) is also a rich source of a complex mixture of saponins known as escin. The aglycones of escin are derivatives of protoescigenin, acylated with either angelic acid or tiglic acid at the C-21 position. This

indicates that **Protoescigenin 21-tiglate** is a fundamental structural component of the saponins present in these seeds.

While not a direct source, the fruit husks of *Xanthoceras sorbifolium* (Yellowhorn), another member of the Sapindaceae family, have been found to contain structurally related acylated triterpenoid saponins, such as 21,22-di-O-angeloyl-R1-barrigenol. This suggests that the Sapindaceae family is a promising source for such compounds.

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